

# 1-Tetradecanol solubility in water and organic solvents

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## Compound Focus: 1-Tetradecanol

CAS No.: 112-72-1

Cat. No.: S562632

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## Solubility and Key Physical-Chemical Properties

The table below summarizes the core solubility data and essential physical-chemical properties of **1-Tetradecanol** that are critical for experimental design.

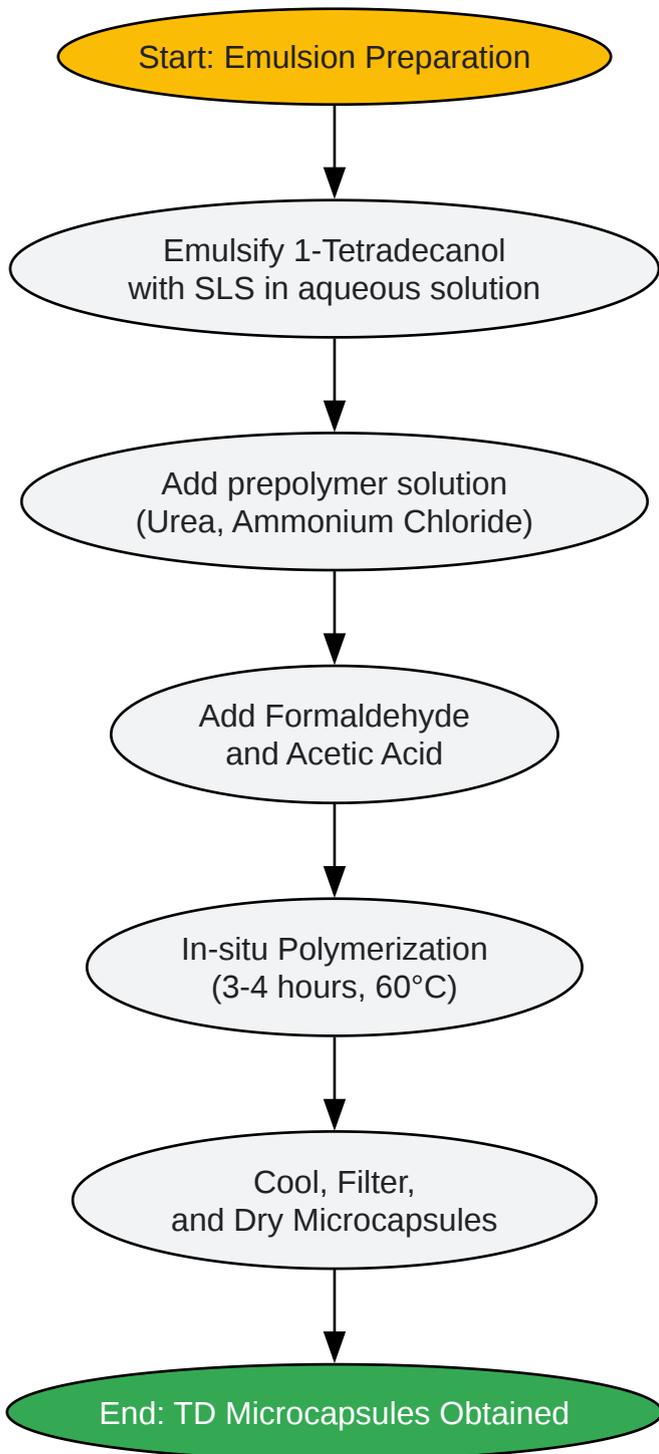
Property	Value	Conditions / Notes	Source
Water Solubility	0.71 mg/L	20°C, pH 7	[1]
	0.00013 g/L (0.13 mg/L)	23°C	[2]
	0.000191 mg/mL (0.191 mg/L)	25°C	[3]
Solubility in Organic Solvents	Miscible	Methanol, n-Hexane, Acetone	[1]
	Soluble 10%	Chloroform	[2]
	Soluble	Ethanol, Diethyl ether	[3] [4]
Log P (Octanol-Water)	5.75	Indicates high lipophilicity	[1]

Property	Value	Conditions / Notes	Source
Melting Point (°C)	35 - 39 °C	Often listed as 38 °C	[1] [2] [4]
Physical State	White, low-melting crystalline solid or flakes	At room temperature	[1] [5]

The slight variations in reported water solubility values are likely due to different experimental temperatures and methodologies. The consistent high Log P value confirms its strongly hydrophobic nature [1].

## Experimental Contexts and Protocols

The solubility profile of **1-Tetradecanol** makes it suitable for specific advanced material and drug delivery applications. A key protocol involves its microencapsulation for integration into fabrics, which demonstrates a practical application of its properties.



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*Experimental workflow for **1-Tetradecanol** microencapsulation via in-situ polymerization.*

This synthesis process results in microcapsules with a particle size of approximately **0.49  $\mu\text{m}$**  and a zeta potential of **-42.7 mV**, indicating good colloidal stability [6].

## Implications for Research and Development

The fundamental properties of **1-Tetradecanol** directly enable its use in various scientific and industrial fields:

- **Drug Delivery Systems:** Its high lipophilicity and solid-state nature at room temperature, coupled with a phase change temperature close to human skin temperature (around **37°C**), make it an excellent candidate for fabricating **temperature-regulated drug release systems** [6] [5]. It can be used to fill the hollow interiors of nanocarriers like gold nanocages for theranostic applications [2] [5].
- **Material Science:** As an organic Phase Change Material (PCM), **1-Tetradecanol** can be incorporated into textiles to create thermoregulating fabrics or used in thermal energy storage for buildings and batteries [6].
- **Cosmetics and Syntheses:** It is widely used as an **emollient** in cold creams and lotions and serves as a chemical intermediate in the synthesis of surfactants like sulfated alcohols [5] [4].

## Practical Handling and Safety Notes

For laboratory work, please consider the following:

- **Handling:** It is a combustible solid with a flash point above **110°C** [1] [2]. Personal protective equipment, including a dust mask, eyeshields, and gloves, is recommended [2].
- **Environmental Fate:** Due to its high Log P value, **1-Tetradecanol** is classified as a "**Forever chemical**" with potential bioaccumulation concerns. Its high vapor pressure also indicates a potential for volatilization during application [1].

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